

Application Notes and Protocols: UAMC-3203 Hydrochloride in Cell Culture

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Compound of Interest

Compound Name: UAMC-3203 hydrochloride

Cat. No.: B2603605

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Introduction

UAMC-3203 hydrochloride is a potent and selective small molecule inhibitor of ferroptosis, a form of regulated cell death driven by iron-dependent lipid peroxidation.[1][2][3] As a derivative of the first-generation ferroptosis inhibitor Ferrostatin-1 (Fer-1), UAMC-3203 exhibits superior metabolic stability and solubility, making it a valuable tool for in vitro and in vivo studies of ferroptosis-related pathologies.[4][5][6] These application notes provide detailed protocols for utilizing **UAMC-3203 hydrochloride** in cell culture, including effective concentrations, experimental procedures, and an overview of its mechanism of action.

Quantitative Data Summary

The effective concentration of **UAMC-3203 hydrochloride** can vary depending on the cell line, experimental conditions, and the specific endpoint being measured. The following tables summarize key quantitative data from published studies.

Table 1: IC50 Values for **UAMC-3203 Hydrochloride**



Cell Line	Assay Description	IC50 Value	Reference
IMR-32 (Human Neuroblastoma)	Inhibition of erastin- induced ferroptosis	10 nM	[1][7]
General	Inhibition of ferroptosis	12 nM	[2][3][8]

Table 2: Effective Concentrations of **UAMC-3203 Hydrochloride** in Functional Assays

Cell Line	Assay Type	Concentration(s)	Observed Effect	Reference
Human Corneal Epithelial (HCE) Cells	Cell Viability (MTT Assay, 3h exposure)	10 μΜ	Cell viability reduced to 75%	[6][9]
Human Corneal Epithelial (HCE) Cells	Cell Viability (MTT Assay, 3h exposure)	50 μΜ	Cell viability reduced to 39.2%	[6][9]
Human Corneal Epithelial (HCE) Cells	Scratch Assay (Cell Migration)	10 nM - 1 μM	Significant increase in cell migration and wound closure	[6][9]
PC9 (Non-Small Cell Lung Cancer)	Lipid Peroxidation Assay	25 nM	Reversal of Fuzheng Kang'ai Decoction- induced lipid peroxidation	[10]

Signaling Pathway

UAMC-3203 hydrochloride primarily functions as a lipophilic radical-trapping antioxidant, thereby inhibiting the chain reaction of lipid peroxidation within cellular membranes.[4] This action directly counteracts the central mechanism of ferroptosis. A key target in this pathway is Glutathione Peroxidase 4 (GPX4), a crucial enzyme that reduces lipid hydroperoxides.[5][11]

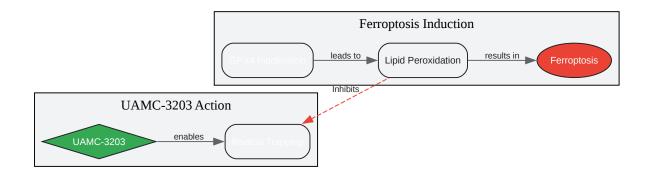


Methodological & Application

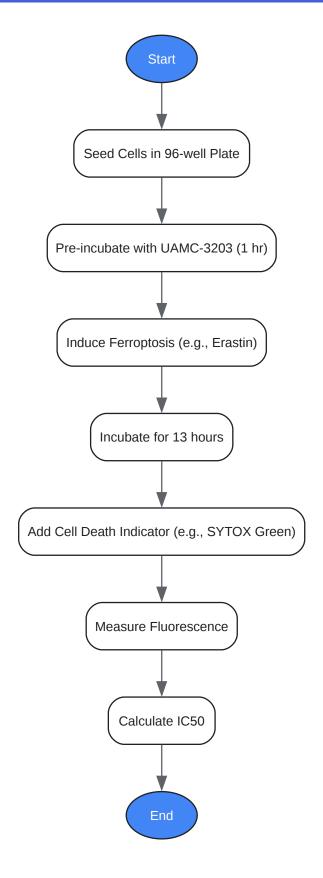
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By scavenging lipid peroxyl radicals, UAMC-3203 effectively substitutes for the function of GPX4 when it is inhibited or depleted, thus preventing the execution of ferroptotic cell death. Additionally, studies have shown that UAMC-3203 can modulate the NRF2/HO-1 signaling pathway, which is involved in the cellular response to oxidative stress.[5]









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